

Physical properties of D-Apiose including molecular weight and formula.

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A Technical Guide to the Physical Properties of D-Apiose

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Apiose, a naturally occurring branched-chain monosaccharide, is a key component of complex polysaccharides in the primary cell walls of plants.[1] Its unique structure, featuring a tertiary alcohol, contributes to its distinct physical and chemical properties. This guide provides an in-depth overview of the known physical characteristics of **D-Apiose**, details on general experimental methodologies for their determination, and a visualization of its critical role in the borate cross-linking of rhamnogalacturonan II (RG-II).

Core Physical Properties of D-Apiose

D-Apiose is a pentose sugar with the molecular formula $C_5H_{10}O_5$ and a molecular weight of 150.13 g/mol .[2][3][4][5][6][7] It typically presents as a colorless substance or a syrup and is soluble in water.[5][6]

Summary of Quantitative Data



Physical Property	Value	Notes
Molecular Formula	C5H10O5	[2][3][5][6]
Molecular Weight	150.13 g/mol	[2][3][4][5][6][7]
Physical Form	Colorless, Crystalline Solid or Syrup	[5][6]
Solubility	Readily soluble in water	[2][6]
Predicted Boiling Point	368.8 ± 35.0 °C	This is a computationally predicted value.[3]
Predicted Density	1.518 ± 0.06 g/cm ³	This is a computationally predicted value.[3]
Specific Rotation	[α]D ¹⁵ +5.6°; [α]D ¹⁹ +9.1°	[3][6]

Experimental Protocols for Determination of Physical Properties

While specific, detailed experimental protocols for the determination of all physical properties of **D-Apiose** are not extensively documented in publicly available literature, standard methodologies for monosaccharides are applicable.

Melting Point Determination

The melting point of a crystalline solid sugar is determined using a melting point apparatus.

General Protocol:

- A small, dry sample of the crystalline monosaccharide is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature range from which the sample starts to melt to the point at which it is completely liquid is recorded as the melting point. Note: As **D-Apiose** can exist as a syrup, it



may not exhibit a sharp melting point.

Boiling Point Determination

The boiling point of a liquid sugar or a sugar solution is determined at a specific atmospheric pressure.

General Protocol:

- The liquid sample is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is measured with a thermometer.
- The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point. Note: Due to their thermal instability, boiling points of sugars are often determined under reduced pressure to prevent decomposition.

Solubility Assessment

The solubility of a monosaccharide in a solvent like water is determined by finding the maximum amount of the sugar that can be dissolved in a given amount of the solvent at a specific temperature.

General Protocol:

- A known volume of the solvent (e.g., water) is maintained at a constant temperature.
- The monosaccharide is added in small, pre-weighed increments with constant stirring.
- The point at which no more sugar dissolves, and a saturated solution is formed, is noted.
- The total weight of the dissolved sugar is used to calculate the solubility, often expressed in g/100 mL or mg/L.

Optical Rotation Measurement

The optical rotation of a chiral molecule like **D-Apiose** is measured using a polarimeter.[8]

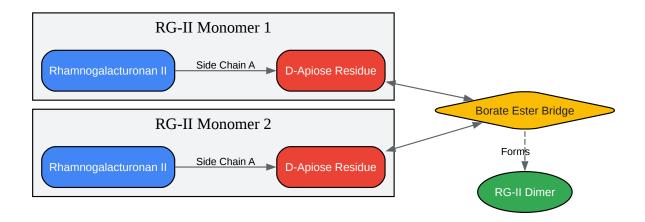


General Protocol:

- A solution of the monosaccharide of a known concentration is prepared in a suitable solvent (e.g., water).
- The polarimeter tube is filled with the solution.
- A beam of plane-polarized light is passed through the solution.
- The angle to which the plane of polarized light is rotated by the solution is measured by the instrument.
- The specific rotation is then calculated using the observed rotation, the concentration of the solution, and the length of the polarimeter tube.

Logical Relationship: Borate Cross-linking of Rhamnogalacturonan II

D-Apiose plays a crucial structural role in the plant cell wall as a component of the pectic polysaccharide rhamnogalacturonan II (RG-II). Two RG-II molecules can be cross-linked through a borate diester bond formed with the apiosyl residues of each RG-II monomer.[9][10] [11] This cross-linking is essential for the structural integrity of the primary cell wall.[9][10]



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Caption: Borate cross-linking of two RG-II monomers via **D-Apiose** residues.

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